

Application Note: Designing a YMRF-NH2 Receptor Binding Assay

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Compound of Interest

Compound Name: Ymrf-NH2

Cat. No.: B12398641

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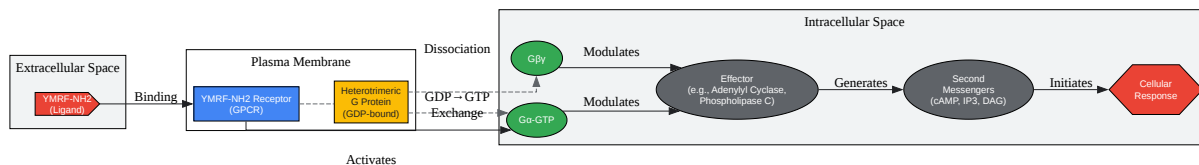
Audience: Researchers, scientists, and drug development professionals.

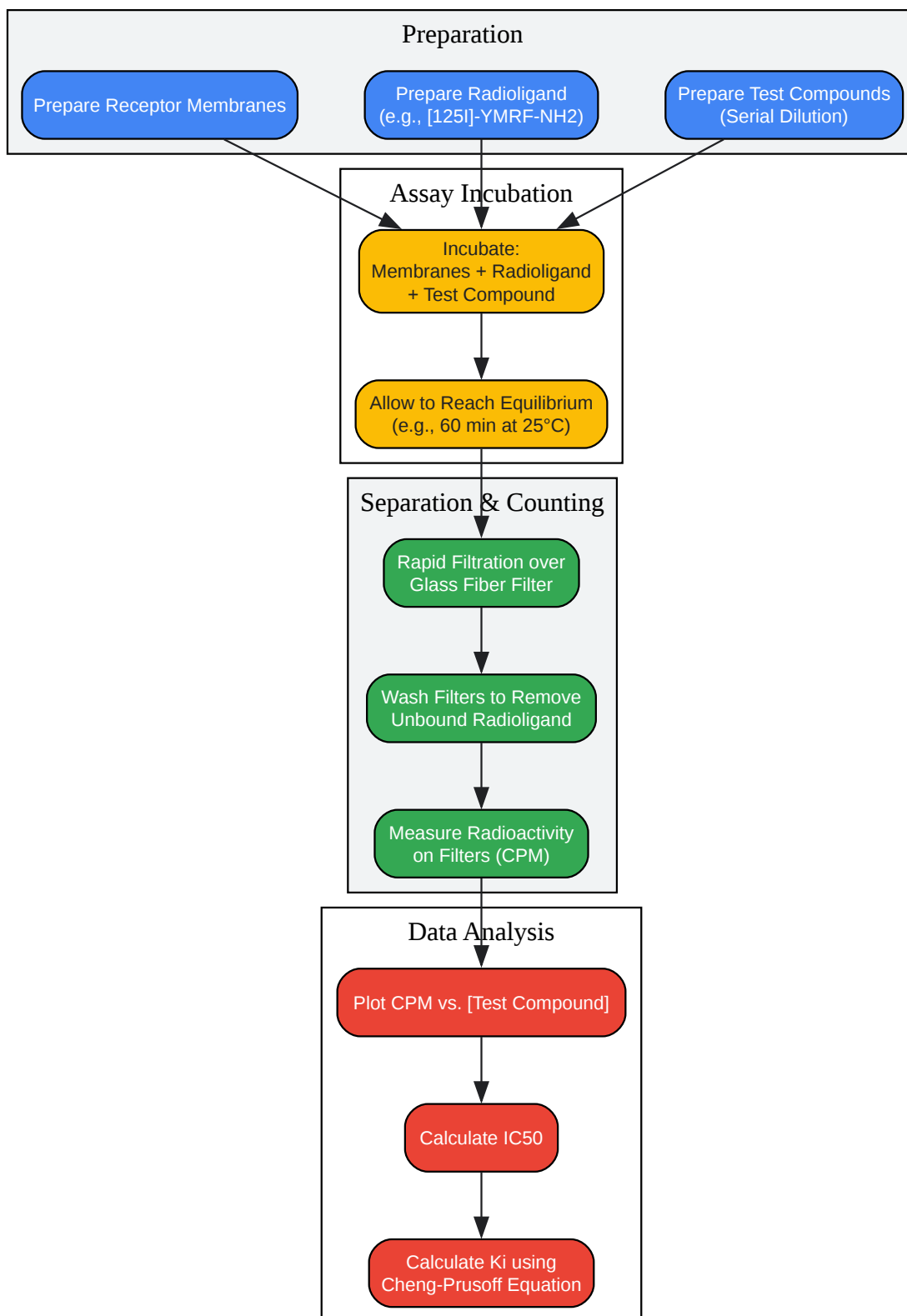
Introduction The **YMRF-NH2** peptide belongs to the broad family of RFamide peptides, characterized by a common C-terminal Arginine-Phenylalanine-amide motif.^[1] These neuropeptides are involved in a multitude of physiological processes, including pain modulation, cardiovascular function, and neuroendocrine regulation.^{[2][3][4]} RFamide peptides exert their effects by binding to and activating specific G protein-coupled receptors (GPCRs).^[1]^[5] GPCRs represent one of the largest and most important families of drug targets.^{[6][7]}

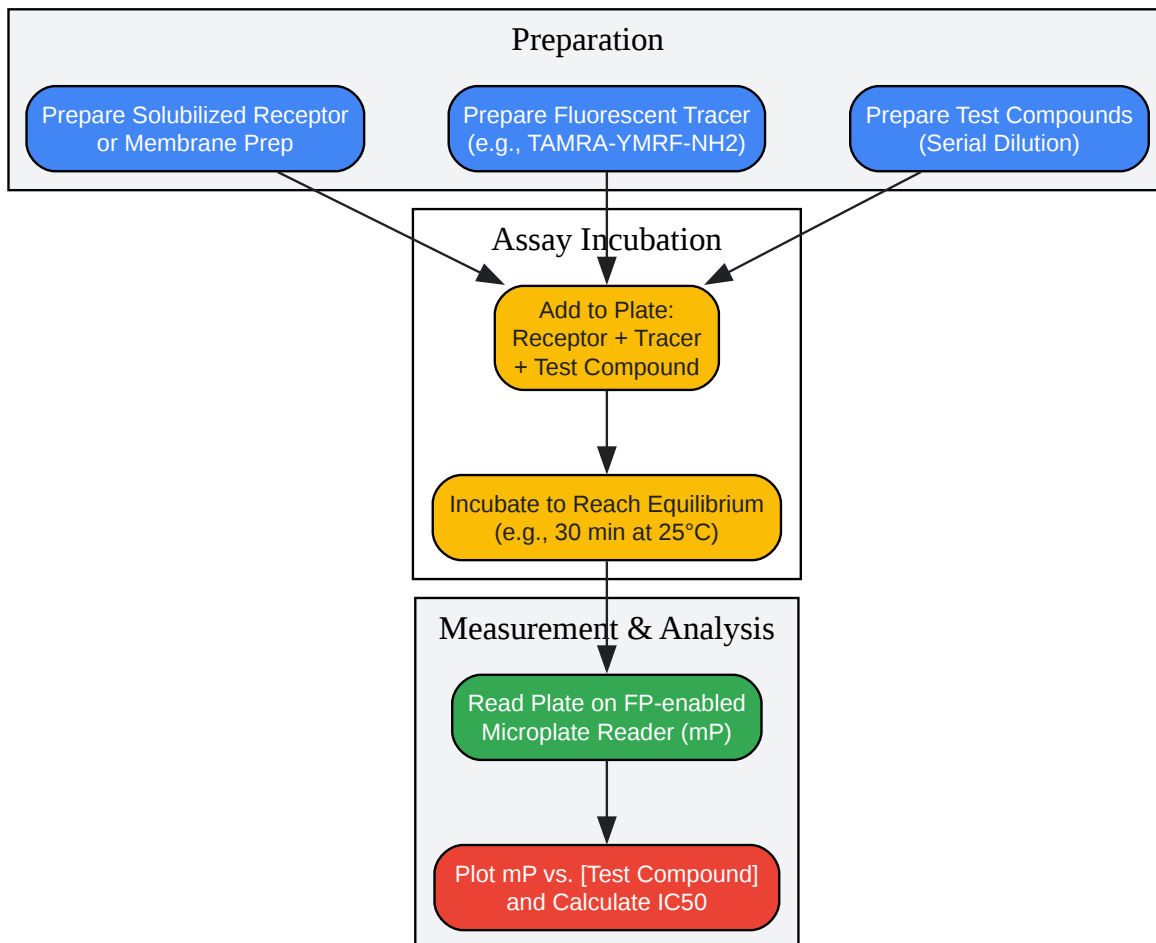
This application note provides detailed protocols for establishing robust and reliable binding assays for receptors that recognize the **YMRF-NH2** peptide. We describe two common methodologies: the "gold standard" radioligand competition binding assay for high-affinity characterization and a non-radioactive fluorescence polarization assay suitable for high-throughput screening (HTS).^{[8][9]}

YMRF-NH2 Receptor Signaling Pathway

YMRF-NH2 receptors are a class of GPCRs.^[1] Upon ligand binding, the receptor undergoes a conformational change, which activates an intracellular heterotrimeric G protein.^{[6][10]} The G protein then dissociates its G α subunit from the G $\beta\gamma$ dimer.^[7] Depending on the G α subtype (e.g., Gs, Gi/o, Gq/11), various downstream effector pathways are initiated, such as the adenylyl cyclase/cAMP pathway or the phospholipase C/IP3 pathway, leading to a cellular response.^{[5][11]}







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References

- 1. Frontiers | Involvement of Mammalian RF-Amide Peptides and Their Receptors in the Modulation of Nociception in Rodents [frontiersin.org]

- 2. RFamide-related peptides signal through the neuropeptide FF receptor and regulate pain-related responses in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Structure-activity relationships of FMRF-NH2 peptides demonstrate A role for the conserved C terminus and unique N-terminal extension in modulating cardiac contractility - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The actions of FMRF-NH2 and FMRF-NH2 related peptides on mammals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. RFamide Peptides: Structure, Function, Mechanisms and Pharmaceutical Potential - PMC [pmc.ncbi.nlm.nih.gov]
- 6. creative-diagnostics.com [creative-diagnostics.com]
- 7. G protein-coupled receptor - Wikipedia [en.wikipedia.org]
- 8. giffordbioscience.com [giffordbioscience.com]
- 9. Fluorescence Polarization (FP) | Molecular Devices [moleculardevices.com]
- 10. Chapter 3: G protein-Coupled Receptors (GPCRs) in signalling pathways – ‘Cross’-Talking about Aspects in Cell Signalling [ecampusontario.pressbooks.pub]
- 11. G protein coupled receptors and their Signaling Mechanism | PPTX [slideshare.net]
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